

Application Note: High-Performance Liquid Chromatography for Purity Assessment of Phenoxyacetaldehyde

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Compound of Interest

Compound Name: *Phenoxyacetaldehyde*

Cat. No.: *B1585835*

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Introduction

Phenoxyacetaldehyde (C₈H₈O₂, Molar Mass: 136.15 g/mol) is an aromatic aldehyde used in the fragrance and pharmaceutical industries.[\[1\]](#)[\[2\]](#) Ensuring the purity of this compound is critical for its application, as impurities can affect its efficacy, safety, and organoleptic properties. High-Performance Liquid Chromatography (HPLC) is a precise and reliable analytical technique for assessing the purity of chemical compounds. This application note provides a detailed protocol for the purity assessment of **phenoxyacetaldehyde** using a reverse-phase HPLC method with UV detection.

Chemical Properties of Phenoxyacetaldehyde

A thorough understanding of the analyte's properties is fundamental to developing a robust HPLC method.

Property	Value	Reference
Molecular Formula	C8H8O2	[1]
Molecular Weight	136.15 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[3]
Solubility	Soluble in alcohol; sparingly soluble in water.	[3][4]

Experimental Protocol: Reverse-Phase HPLC Method

This protocol details a reverse-phase HPLC method for the separation and quantification of **phenoxyacetaldehyde** and its potential impurities.

1. Instrumentation and Materials

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m particle size)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- **Phenoxyacetaldehyde** reference standard
- Methanol (for sample preparation)
- Volumetric flasks and pipettes
- Syringe filters (0.45 μ m)

2. Chromatographic Conditions

The following table summarizes the optimized HPLC parameters for this analysis.

Parameter	Condition
Column	C18, 4.6 x 250 mm, 5 µm
Mobile Phase	Acetonitrile:Water (60:40, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection	UV at 254 nm
Run Time	15 minutes

3. Preparation of Solutions

- Standard Solution (100 µg/mL): Accurately weigh 10 mg of **phenoxyacetaldehyde** reference standard and dissolve it in a 100 mL volumetric flask with methanol.
- Sample Solution (1 mg/mL): Accurately weigh 50 mg of the **phenoxyacetaldehyde** sample and dissolve it in a 50 mL volumetric flask with methanol. Filter the solution through a 0.45 µm syringe filter before injection.

4. Analytical Procedure

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject a blank (methanol) to ensure the system is clean.
- Inject the standard solution to determine the retention time of **phenoxyacetaldehyde**.
- Inject the sample solution to analyze its purity.
- After the analysis, wash the column with a higher concentration of organic solvent (e.g., 80% acetonitrile) to remove any strongly retained compounds.

Data Presentation

The purity of the **phenoxyacetaldehyde** sample is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

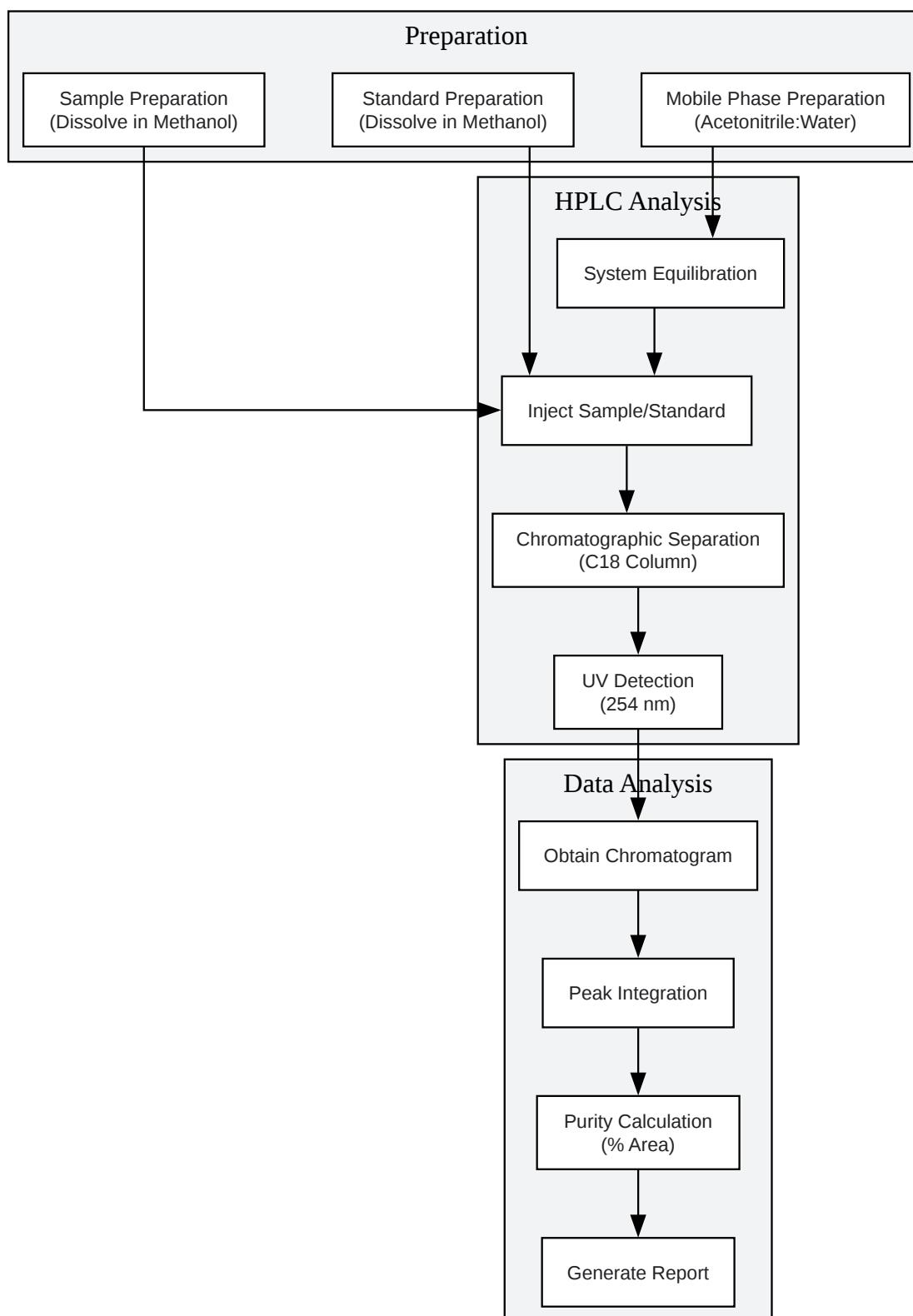
Table 1: Hypothetical Purity Analysis Results

Peak No.	Retention Time (min)	Peak Area	Area %	Identification
1	2.5	1500	0.1	Unknown Impurity
2	4.8	9950000	99.5	Phenoxyacetaldehyde
3	7.2	3500	0.4	Unknown Impurity

Purity of **Phenoxyacetaldehyde** = 99.5%

Workflow and Method Logic

The following diagram illustrates the logical workflow of the HPLC purity assessment method.

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References

- 1. Phenoxyacetaldehyde | C8H8O2 | CID 75033 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Phenoxyacetaldehyde | 2120-70-9 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 3. phenoxyacetaldehyde 50% in peomosa, 2120-70-9 [thegoodsentscompany.com]
- 4. phenoxyacetaldehyde 50% in benzyl alcohol, 2120-70-9 [thegoodsentscompany.com]
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